

# Hazards and handling of 2-Fluoro-3-(trifluoromethyl)pyridine

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## Compound of Interest

Compound Name: 2-Fluoro-3-(trifluoromethyl)pyridine

Cat. No.: B031401

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## An In-depth Technical Guide to the Hazards and Handling of 2-Fluoro-3-(trifluoromethyl)pyridine

This guide provides a comprehensive overview of the hazards, risk mitigation strategies, and handling protocols for **2-Fluoro-3-(trifluoromethyl)pyridine**. Designed for researchers, chemists, and drug development professionals, this document synthesizes critical safety data with field-proven insights to ensure the safe and effective use of this valuable chemical building block.

## Compound Identification and Physicochemical Properties

**2-Fluoro-3-(trifluoromethyl)pyridine** is a fluorinated heterocyclic compound utilized in organic synthesis, particularly in the development of pharmaceutical and agrochemical agents. Its unique electronic properties, imparted by the fluorine and trifluoromethyl substituents, make it a versatile reagent. However, these same properties contribute to its significant physiological hazards.

A clear understanding of its fundamental properties is the first step in a robust safety assessment. Key identification and physical data are summarized below.

Property	Value	Source
CAS Number	65753-52-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>4</sub> N	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	165.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid	<a href="#">[1]</a>
InChI Key	UTAQOVYPSZIDTK- UHFFFAOYSA-N	<a href="#">[1]</a>

## Comprehensive Hazard Assessment

According to the Globally Harmonized System (GHS), **2-Fluoro-3-(trifluoromethyl)pyridine** is classified as a highly hazardous substance, warranting stringent control measures. The signal word is "Danger".[\[1\]](#)

The primary hazards are multifaceted, encompassing acute toxicity, severe corrosivity, long-term organ damage, and environmental risks. Each of these classifications demands specific precautions, which will be detailed in subsequent sections.

GHS Hazard Class	Hazard Code	Description	Source
Acute Toxicity, Oral	H301	Toxic if swallowed	[1][2]
Acute Toxicity, Dermal	H311	Toxic in contact with skin	[1][2]
Skin Corrosion	H314	Causes severe skin burns and eye damage	[1][2]
Eye Damage	H314	Causes severe skin burns and eye damage	[1]
STOT, Repeated Exposure	H372	Causes damage to organs through prolonged or repeated exposure	[1]
Aquatic Hazard, Chronic	H412	Harmful to aquatic life with long lasting effects	[1]

## Causality of Hazards

- Acute Toxicity & Corrosivity (H301, H311, H314): The combination of a pyridine ring, a trifluoromethyl group, and a fluorine atom creates an electron-deficient aromatic system. This reactivity can lead to rapid, non-specific interactions with biological macromolecules like proteins and lipids upon contact or absorption. This explains its ability to cause severe chemical burns (corrosion) and its systemic toxicity if absorbed through the skin or ingested. The body's inability to readily metabolize and excrete such a halogenated compound contributes to its toxic effects.
- Specific Target Organ Toxicity (H372): The mechanism for specific organ damage upon repeated exposure is not fully elucidated in available literature but is a required classification based on toxicological data. Chronic exposure to halogenated organic compounds can lead to bioaccumulation or the formation of reactive metabolites, placing stress on metabolic organs like the liver and kidneys.

- Aquatic Toxicity (H412): Fluorinated organic compounds are often persistent in the environment due to the strength of the carbon-fluorine bond. Their low water solubility and potential for bioaccumulation can lead to long-lasting adverse effects on aquatic ecosystems.  
[3]

## Risk Management and Safe Handling Protocols

A systematic approach to risk management is essential. The "Hierarchy of Controls" is the established framework for mitigating exposure to hazardous substances. This approach prioritizes engineering and administrative controls over a sole reliance on personal protective equipment (PPE).

Caption: The Hierarchy of Controls prioritizes risk mitigation strategies.

## Engineering Controls

The primary engineering control for handling **2-Fluoro-3-(trifluoromethyl)pyridine** is a certified chemical fume hood.[4]

- Rationale: A fume hood provides constant exhaust ventilation, preventing the accumulation of vapors or dust in the laboratory atmosphere and protecting the user from inhalation exposure. All manipulations, including weighing, transferring, and reaction setup, must be performed within the sash of an operating fume hood.

## Administrative Controls

- Standard Operating Procedures (SOPs): All personnel must be trained on a detailed, lab-specific SOP for this chemical before beginning work. The SOP should incorporate the information from this guide and the manufacturer's Safety Data Sheet (SDS).
- Designated Areas: Clearly mark areas where this chemical is stored and handled. Restrict access to authorized and trained personnel only.
- Hygiene Practices: Users must wash hands and arms thoroughly with soap and water after handling.[5] Do not eat, drink, or smoke in areas where this chemical is used.[4][6]

## Personal Protective Equipment (PPE)

PPE is the final barrier between the user and the chemical. Given the severe corrosive and toxic properties, a comprehensive PPE ensemble is mandatory.[7]

- **Eye and Face Protection:** Wear chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.[5][8] Due to the severe corrosion hazard (H314), a full-face shield must be worn over the safety goggles during all transfer and reaction procedures.[5][9]
- **Skin and Body Protection:**
  - **Gloves:** Wear chemical-resistant gloves. Double-gloving (wearing two pairs) is highly recommended. Nitrile gloves may offer splash protection, but for prolonged handling, heavier-duty gloves such as butyl or Viton should be considered. Always inspect gloves for tears or holes before use and use proper removal techniques to avoid skin contact.[5][8] Dispose of contaminated gloves as hazardous waste.[5]
  - **Coat/Coveralls:** A flame-resistant lab coat is required. For larger quantities or procedures with a higher risk of splashing, chemical-resistant coveralls should be worn.
- **Respiratory Protection:** Work must be conducted in a fume hood to prevent inhalation. If a situation arises where the fume hood is not available or fails (e.g., a large spill), a full-face respirator with an appropriate organic vapor/acid gas cartridge or a self-contained breathing apparatus (SCBA) is necessary.[10] All respirator use must be part of a formal respiratory protection program.

## Emergency Procedures

Rapid and correct response during an emergency is critical to minimizing harm.

### First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]
- **Skin Contact:** Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[5]

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[5]

## Spill Response Protocol

The appropriate response to a spill depends on its scale. For any spill, the first step is to evacuate personnel from the immediate area and ensure proper ventilation.

Caption: Decision workflow for responding to a chemical spill.

- Containment: Prevent the spill from spreading or entering drains.[5] Cover with a dry, inert absorbent material like vermiculite, clay, or sand.[6] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Cleanup: Once absorbed, carefully sweep or scoop the material into a designated, labeled, and sealable container for hazardous waste.[4] Avoid creating dust.
- Decontamination: Clean the spill area thoroughly with a suitable solvent (consult your institution's safety office) followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

## Storage and Disposal

### Storage

Proper storage is crucial to maintain chemical integrity and prevent accidents.

- Conditions: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat. [5][6]
- Container: Keep the container tightly sealed and upright to prevent leakage.[5]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents and strong bases.[11]

- Classification: This material falls under Storage Class 6.1A, for combustible, acutely toxic materials.[1] It should be stored in a locked cabinet or area designated for toxic substances.[5]

## Disposal

**2-Fluoro-3-(trifluoromethyl)pyridine** and any contaminated materials (e.g., gloves, absorbent) must be disposed of as hazardous waste.

- Procedure: All waste must be handled by a licensed professional waste disposal company.[12]
- Method: The preferred method of disposal is often high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber to handle the hazardous combustion byproducts (e.g., hydrogen fluoride, nitrogen oxides).[12] Do not dispose of this chemical down the drain or in regular trash.[5]

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)